

Application Notes and Protocols for ChX710-Mediated In Vitro ISG Induction

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Compound of Interest

Compound Name: ChX710

Cat. No.: B3011404

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Introduction

ChX710 is a small molecule compound that has been identified as a modulator of the innate immune response. Specifically, it has been shown to prime the type I interferon (IFN) response to cytosolic DNA, leading to the induction of Interferon-Stimulated Genes (ISGs).[1] ISGs are a broad class of genes that are transcribed in response to interferon signaling and play a critical role in the host's antiviral and anti-proliferative responses. The ability to induce ISGs in vitro is a valuable tool for studying innate immunity, viral pathogenesis, and for the development of novel therapeutics.

This document provides detailed protocols and application notes for the use of **ChX710** to induce ISG expression in in vitro cell culture systems. It includes information on the mechanism of action, experimental procedures, and data analysis.

Mechanism of Action

ChX710-mediated ISG induction is primarily dependent on the MAVS (Mitochondrial Antiviral-Signaling protein) and IRF1 (Interferon Regulatory Factor 1) signaling axis.[2] While **ChX710** does induce the phosphorylation of IRF3 (Interferon Regulatory Factor 3), its effect on ISG induction appears to be more reliant on IRF1.[2] Interestingly, the signaling cascade initiated by **ChX710** shows a lesser dependence on STING (Stimulator of Interferon Genes), a key

mediator of the response to cytosolic DNA.[2] Upon activation, this pathway leads to the transcription of a variety of ISGs, which can be quantified to assess the activity of **ChX710**.

Signaling Pathway Diagram

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References

- 1. ChX710 | ISRE inhibitor | CAS 2438721-44-7 | Buy ChX710 from Supplier InvivoChem [invivochem.com]
- 2. researchgate.net [researchgate.net]
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